

Application Note: FXYD3 Co-Immunoprecipitation Protocol for Protein Interaction Analysis

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Compound of Interest

Compound Name: **PXYD3**

Cat. No.: **B15143326**

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Audience: Researchers, scientists, and drug development professionals.

Introduction

FXYD3, also known as Mat-8, is a member of the FXYD family of small single-span membrane proteins that act as tissue-specific regulators of the Na^+/K^+ -ATPase pump. This protein family is characterized by a signature P_FXYD domain. FXYD3 is primarily expressed in tissues such as the stomach, colon, and skin, and its overexpression has been linked to the progression of various cancers, including breast, pancreatic, and prostate cancer. Beyond its canonical role in modulating ion transport by associating with Na^+/K^+ -ATPase subunits, recent studies have unveiled its involvement in crucial signaling pathways, such as the IL-17 signaling cascade.

Co-immunoprecipitation (Co-IP) is a powerful and widely used technique to study protein-protein interactions in their native cellular environment. This application note provides a detailed protocol for performing Co-IP to identify and validate protein interactions with FXYD3. It includes experimental workflows, data interpretation guidelines, and a summary of known FXYD3 interactors.

Known FXYD3 Protein Interactions

FXYD3's primary interaction partners are the subunits of the Na^+/K^+ -ATPase. However, its role extends to other cellular signaling pathways through distinct interactions. A summary of key

interacting proteins is provided below.

Interacting Protein	Protein Family/Function	Cellular Context	Significance of Interaction
Na+/K+-ATPase α subunit (e.g., ATP1A1)	P-type ATPase, Ion Transporter	Ubiquitous, Plasma Membrane	FXYD3 associates with the α subunit to modulate the pump's affinity for Na ⁺ and K ⁺ ions, thereby regulating ion homeostasis.
Na+/K+-ATPase β subunit (e.g., ATP1B1)	Na+/K+-ATPase subunit	Ubiquitous, Plasma Membrane	The β subunit is required for proper trafficking and function of the Na+/K+-ATPase complex with which FXYD3 interacts. FXYD3 can also protect the β 1 subunit from oxidative stress-induced glutathionylation.
TRAF3 (TNF receptor-associated factor 3)	E3 ubiquitin ligase, Adaptor protein	Keratinocytes	FXYD3 competes with the IL-17 receptor for binding to TRAF3, enhancing IL-17A signaling and promoting inflammatory responses in conditions like psoriasis.
H,K-ATPase	P-type ATPase, Proton Pump	Stomach (when co-expressed)	In experimental systems like Xenopus oocytes, FXYD3 can associate with H,K-ATPase, though in situ

it primarily associates with Na,K-ATPase in the stomach.

FXYD3 Signaling and Interaction Pathways

FXYD3 participates in distinct cellular processes through its protein interactions. The

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